

(S)-(+)-2-butanol CAS number and molecular formula

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Compound of Interest		
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An In-Depth Technical Guide to (S)-(+)-2-Butanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-(+)-2-Butanol, a chiral secondary alcohol, is a pivotal chemical intermediate with significant applications in the pharmaceutical and fine chemical industries. Its stereospecific properties make it a valuable chiral building block for the asymmetric synthesis of complex molecules, most notably in the production of active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of **(S)-(+)-2-Butanol**, including its chemical and physical properties, detailed synthesis methodologies, its role in drug development, and its interactions with biological systems. This document is intended to serve as a thorough resource for researchers, chemists, and professionals involved in drug discovery and development.

Core Properties of (S)-(+)-2-Butanol

(S)-(+)-2-Butanol, also known as (S)-(+)-sec-butyl alcohol, is the (S)-enantiomer of 2-butanol. Its unique three-dimensional arrangement is the basis for its utility in stereoselective synthesis.

Chemical Structure and Formula:

- Molecular Formula: C4H10O[1][2][3]
- Linear Formula: C₂H₅CH(OH)CH₃[1][2]



CAS Number: 4221-99-2[1][2][3]

• Synonyms: (S)-(+)-sec-Butyl alcohol, (2S)-butan-2-ol

Physicochemical Data

The following table summarizes the key quantitative properties of (S)-(+)-2-Butanol.

Property	Value	References
Molecular Weight	74.12 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Alcohol-like, vinous	
Density	0.803 g/mL at 25 °C	[1][2]
Boiling Point	99-100 °C	[1][2]
Melting Point	-114.7 °C	
Flash Point	24 °C (closed cup)	[2]
Refractive Index (n20/D)	1.397	[1][2]
Optical Activity ([α]20/D)	+13° (neat)	[1][2]
Vapor Pressure	12.5 mmHg at 20 °C	[1][2]
Solubility in Water	Soluble	

Synthesis and Production

The enantioselective synthesis of **(S)-(+)-2-Butanol** is of significant industrial importance. While racemic 2-butanol can be produced through the hydration of 1-butene or 2-butene, obtaining the pure (S)-enantiomer requires stereoselective methods. Biocatalysis has emerged as a highly effective and environmentally benign approach.

Biocatalytic Asymmetric Reduction of 2-Butanone



A prominent method for producing **(S)-(+)-2-Butanol** is the asymmetric reduction of the prochiral ketone, 2-butanone, using alcohol dehydrogenases (ADHs). Certain ADHs exhibit high enantioselectivity, preferentially producing the **(S)**-enantiomer.

This protocol is a representative example based on established principles of biocatalytic reduction.

Materials:

- Carbonyl reductase from Candida parapsilosis (or another (S)-selective ADH)
- Coenzyme NAD+
- 2-Butanone (substrate)
- 2-Heptanol (co-substrate for coenzyme regeneration and organic phase)
- Triethanolamine (TEA) buffer (100 mM, pH 7.0)
- · Stirred reactor vessel

Procedure:

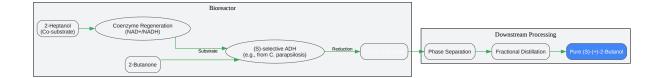
- Prepare the Aqueous Phase: In a stirred reactor adjusted to 30°C, prepare the aqueous buffer phase by dissolving NAD⁺ and the carbonyl reductase from Candida parapsilosis in the TEA buffer.
- Add the Organic Phase: Add 2-heptanol to the reactor to form a two-phase system. The 2-heptanol serves as the solvent for the substrate and product, and also as the co-substrate for the regeneration of the coenzyme.
- Initiate the Reaction: Add the substrate, 2-butanone, to the reaction mixture.
- Reaction Incubation: Vigorously stir the biphasic mixture at 30°C. The reaction progress can be monitored by periodically taking samples from the organic phase and analyzing them by chiral gas chromatography (GC).

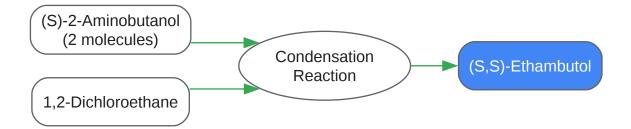


• Work-up and Purification: Once the reaction has reached the desired conversion, stop the stirring and allow the phases to separate. The organic phase, containing (S)-2-butanol, unreacted 2-butanone, and 2-heptanol, is separated. The (S)-2-butanol can be purified from this mixture by fractional distillation.

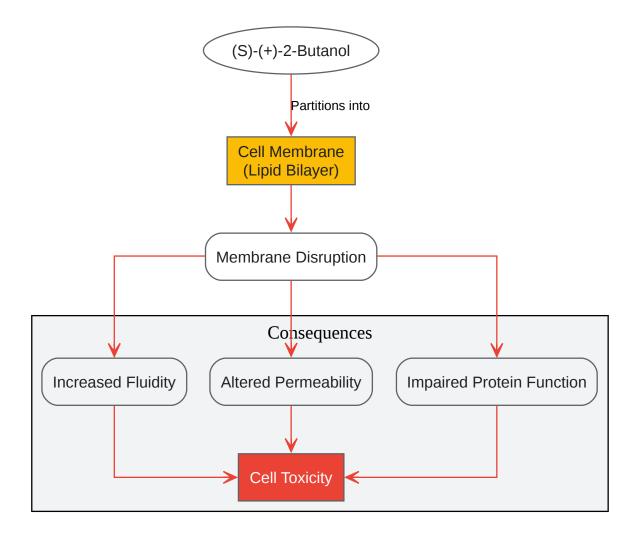
Production Workflow

The following diagram illustrates the general workflow for the biocatalytic production of **(S)**-(+)-2-Butanol.









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